

Technical Guide: Safe Handling and Utilization of (2,5-Dibromophenyl)methanamine

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Compound of Interest

Compound Name: (2,5-Dibromophenyl)methanamine

CAS No.: 1214331-41-5

Cat. No.: B1529406

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Executive Summary

Compound: **(2,5-Dibromophenyl)methanamine** CAS Registry Number: 1214331-41-5 (Free base) Synonyms: 2,5-Dibromobenzylamine; 1-**(2,5-Dibromophenyl)methanamine**[1]

This technical guide provides a comprehensive safety and handling framework for **(2,5-Dibromophenyl)methanamine**. As a halogenated benzylamine, this compound presents a dual hazard profile: the corrosivity/irritancy inherent to primary amines and the potential acute toxicity associated with halogenated aromatics. It serves as a critical intermediate in the synthesis of pharmacophores via Suzuki-Miyaura coupling or Buchwald-Hartwig amination. This document prioritizes the "Precautionary Principle," advocating for containment protocols that exceed standard GHS "Irritant" classifications due to the compound's potential for severe tissue damage and air sensitivity.

Part 1: Chemical Identity & Physicochemical Profile

Understanding the physical state and reactivity of the molecule is the first step in risk mitigation. The presence of two bromine atoms on the benzene ring significantly increases lipophilicity compared to unsubstituted benzylamine, potentially enhancing dermal absorption.

Table 1: Physicochemical Properties

| Property | Data | Relevance to Safety |
|-------------------|---|---|
| Molecular Formula | | Stoichiometry calculations. |
| Molecular Weight | 264.95 g/mol | Heavy atom effect; density considerations. |
| Physical State | Solid (typically) or Viscous Liquid | Dust inhalation hazard (solid) or splash hazard (liquid). |
| Basicity (pKa) | ~9.0 - 9.5 (Estimated for conjugate acid) | Corrosive/Caustic. Reacts exothermically with acids. |
| Air Sensitivity | High (Absorbs) | Forms solid carbamates upon air exposure, altering stoichiometry. |
| Solubility | DCM, MeOH, DMSO; Low in Water | Use organic solvent resistant gloves. |

Part 2: Hazard Identification & Toxicology[2]

While some vendors classify this specific isomer as an Irritant (Category 2), structural analogs (e.g., 2-bromobenzylamine) are often classified as Skin Corrosive (Category 1B). Safety Protocol: Treat this substance as a Corrosive until specific testing proves otherwise.

GHS Classification (Conservative Approach)

- H302: Harmful if swallowed.[1][2]
- H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.
- H318/H319: Causes serious eye damage / Causes serious eye irritation.
- H335: May cause respiratory irritation.[1][2][3][4]

Mechanism of Toxicity

- Direct Tissue Damage: The primary amine group (

) is a nucleophile that can react with membrane lipids and proteins, causing saponification and necrosis (alkaline burn).

- **Respiratory Sensitization:** Inhalation of amine vapors or dust can trigger bronchial spasms or pulmonary edema, often with a delayed onset [1].
- **Systemic Toxicity:** Halogenated aromatics can burden hepatic metabolic pathways. The lipophilic nature facilitates transport across the blood-brain barrier if systemic absorption occurs.

Part 3: Engineering Controls & PPE

Standard laboratory attire is insufficient. The following "Defense-in-Depth" strategy is required.

Personal Protective Equipment (PPE) Matrix

| Zone | Requirement | Technical Justification |
|-------------------|---|--|
| Eyes | Chemical Splash Goggles + Face Shield | Amines can cause permanent corneal opacity. Safety glasses allow vapor bypass. |
| Hands (Primary) | Nitrile (min 0.11 mm thickness) | Good splash protection. |
| Hands (Secondary) | Laminate (Silver Shield) | Required if handling concentrated solutions or for prolonged immersion. |
| Respiratory | P100/N95 (if solid) or ABEK1 Filter (if liquid) | Use if working outside a fume hood (Not Recommended). |
| Body | Chemical Resistant Apron | Cotton lab coats absorb amines, keeping the corrosive agent against the skin. |

Engineering Controls[7]

- **Fume Hood:** All operations (weighing, solubilization, reaction) must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.

- **Static Control:** Use an ionizing bar or anti-static gun during weighing. Halogenated solids are prone to static charge, leading to "flying powder" hazards.

Part 4: Handling & Storage Protocols[2][7]

Protocol A: Inert Storage & Transfer

Primary amines react with atmospheric

to form carbamate salts. This not only degrades the reagent but can crust over container threads, leading to dangerous forcing of caps.

- **Storage:** Store at 2–8°C under an Argon or Nitrogen atmosphere. Tape the cap with Parafilm to retard moisture ingress.
- **Transfer:** Allow the container to warm to room temperature before opening to prevent water condensation on the cold reagent (hygroscopic shock).

Protocol B: Reaction Setup (Schlenk Technique)

For high-purity applications (e.g., catalysis), exclude air and moisture.



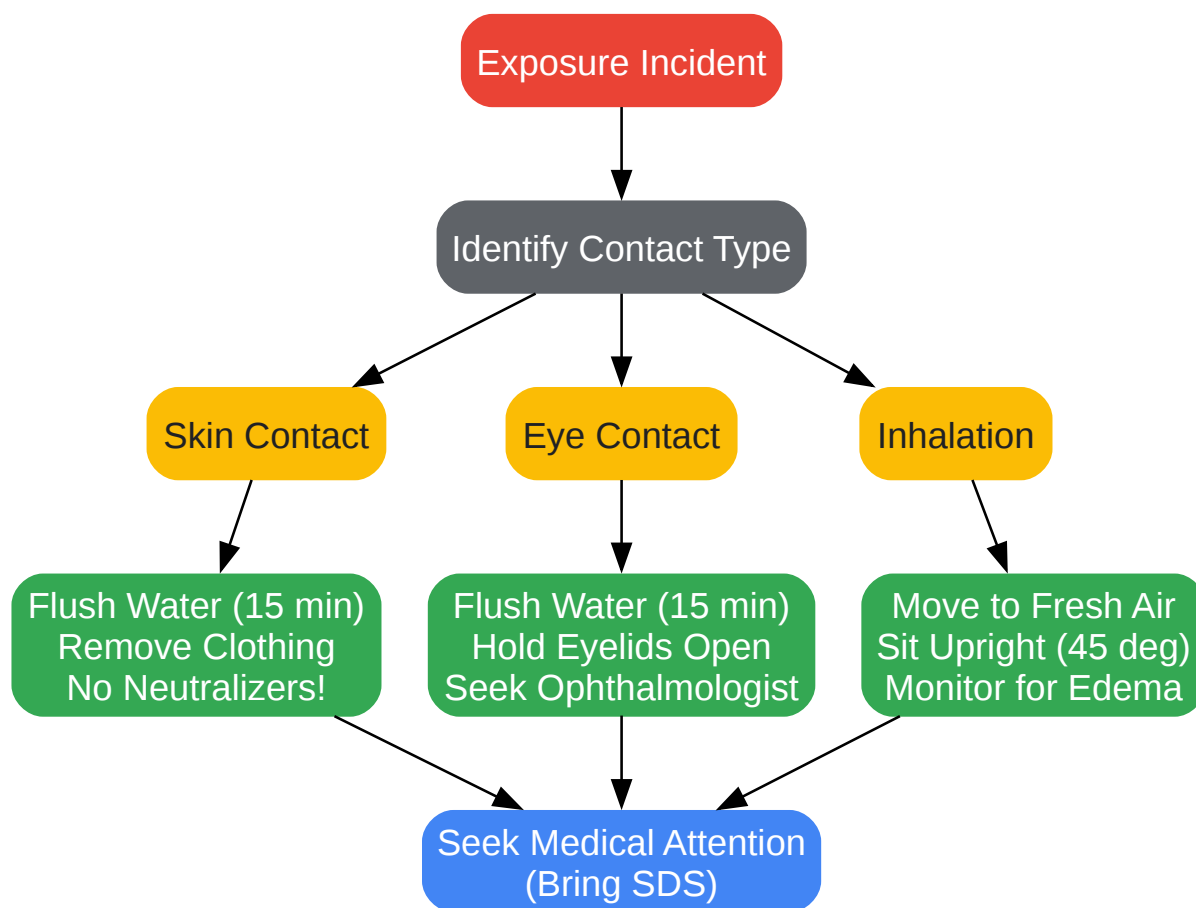
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Figure 1: Inert handling workflow to prevent amine carbonation and oxidative degradation.

Part 5: Emergency Response

Critical Note: Do not use vinegar (acetic acid) to neutralize amine burns on skin. The heat of neutralization can worsen the thermal injury.

Emergency Decision Tree



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Figure 2: Immediate response protocols for amine exposure.

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don full PPE (including respirator if powder is airborne).
- Contain: Cover spill with a dry absorbent (Vermiculite or Sand). Do not use paper towels (high surface area + amine = rapid oxidation/heat).
- Disposal: Scoop into a hazardous waste container labeled "Alkaline Organic Waste."

Part 6: Waste Disposal & Environmental Compliance[2]

(2,5-Dibromophenyl)methanamine is likely toxic to aquatic life due to the halogenated aromatic moiety.

- Classification: Hazardous Chemical Waste (RCRA characteristics: Corrosivity/Toxicity).
- Segregation: Do not mix with acidic waste streams (risk of exotherm/splattering). Segregate with "Organic Bases."
- Destruction: Incineration with scrubber systems (to capture Nitrogen Oxides and Bromine/HBr gas) is the preferred method [2].

References

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